The Multifaceted Therapeutic Potential of Substituted Benzoates: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Butyl 3-chloro-4-hydroxy-5-methoxybenzoate*
CAS No.:	*5438-56-2*
Cat. No.:	*B15377196*

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Abstract

Substituted benzoates, a versatile class of aromatic carboxylic acids, have emerged as privileged scaffolds in medicinal chemistry, demonstrating a broad spectrum of biological activities. This technical guide provides a comprehensive exploration of the significant therapeutic potential of these compounds, with a focus on their antimicrobial, antifungal, anti-inflammatory, antioxidant, and anticancer properties. By delving into the intricate structure-activity relationships (SAR) and underlying molecular mechanisms, this document serves as an in-depth resource for researchers, scientists, and drug development professionals. Detailed experimental protocols for evaluating these biological activities are provided, alongside illustrative data and visual workflows, to facilitate the rational design and development of novel benzoate-based therapeutic agents.

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Introduction: The Chemical Versatility and Biological Significance of Substituted Benzoates

Benzoic acid, a simple aromatic carboxylic acid, and its derivatives are ubiquitous in nature and have a long history of use in the food and pharmaceutical industries, primarily as preservatives. The therapeutic potential of this class of compounds, however, extends far beyond their preservative effects. The introduction of various substituents onto the benzene ring of the benzoate core profoundly influences their physicochemical properties and, consequently, their biological activities. This chemical tractability allows for the fine-tuning of molecular properties to enhance potency and selectivity for specific biological targets.

The diverse biological activities of substituted benzoates stem from their ability to interact with a multitude of cellular components and pathways. These interactions are dictated by the nature, position, and number of substituents on the aromatic ring, which can modulate factors such as lipophilicity, electronic effects, and steric hindrance. This guide will systematically explore the key biological activities of substituted benzoates, providing a detailed analysis of the structure-activity relationships that govern their efficacy.

Antimicrobial Activity: A Renewed Look at a Classic Preservative

The antimicrobial properties of benzoates have been recognized for over a century, with sodium benzoate being one of the first chemical preservatives approved for use in foods[1]. The antimicrobial action is most pronounced in acidic conditions, where the undissociated form of benzoic acid can readily penetrate microbial cell membranes[1].

Mechanism of Antimicrobial Action

The primary antimicrobial mechanism of benzoic acid involves the disruption of cellular integrity and metabolic functions. Once inside the microbial cell, the higher intracellular pH causes the dissociation of the acid, leading to the release of protons and a subsequent drop in intracellular pH. This acidification can inhibit the activity of key enzymes involved in glycolysis and other metabolic pathways, ultimately leading to growth inhibition or cell death[1][2]. Furthermore, benzoic acid can interfere with the integrity of the cell membrane, leading to the leakage of essential cellular components[2].

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Structure-Activity Relationship (SAR) for Antimicrobial Activity

The antimicrobial potency of substituted benzoates is significantly influenced by the nature and position of the substituents on the benzene ring.

- Lipophilicity: Increased lipophilicity generally enhances antimicrobial activity, as it facilitates the passage of the molecule across the microbial cell membrane. This relationship is often described by a lipophilicity parameter (K)[3].
- Electronic Effects: The presence of electron-withdrawing groups can increase the acidity of the carboxylic acid, which can influence its activity.
- Steric Factors: The size and position of substituents can also play a role. For instance, ortho-substituents can sometimes have a more pronounced effect due to their proximity to the carboxylic acid group[3].

Quantitative Data: Minimum Inhibitory Concentrations (MIC)

The following table summarizes the Minimum Inhibitory Concentration (MIC) values for sodium benzoate against various microorganisms. It is important to note that MIC values can vary depending on the specific strain, pH of the medium, and experimental conditions.

Microorganism	MIC (mg/mL)	Reference
Escherichia coli	400	[4]
Staphylococcus aureus	400	[4]
Bacillus subtilis	400	[4]
Candida albicans	2.5	[5]
Aspergillus flavus	>50	[5]

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Experimental Protocol: Broth Microdilution Assay for MIC Determination

This protocol outlines a standardized method for determining the MIC of substituted benzoates against bacterial and fungal strains.

2.4.1. Materials

- Substituted benzoate compound
- Sterile Mueller-Hinton Broth (MHB) for bacteria or RPMI-1640 medium for fungi
- 96-well microtiter plates
- Bacterial or fungal culture
- Sterile saline (0.85% NaCl)
- 0.5 McFarland turbidity standard
- Incubator
- Microplate reader (optional)

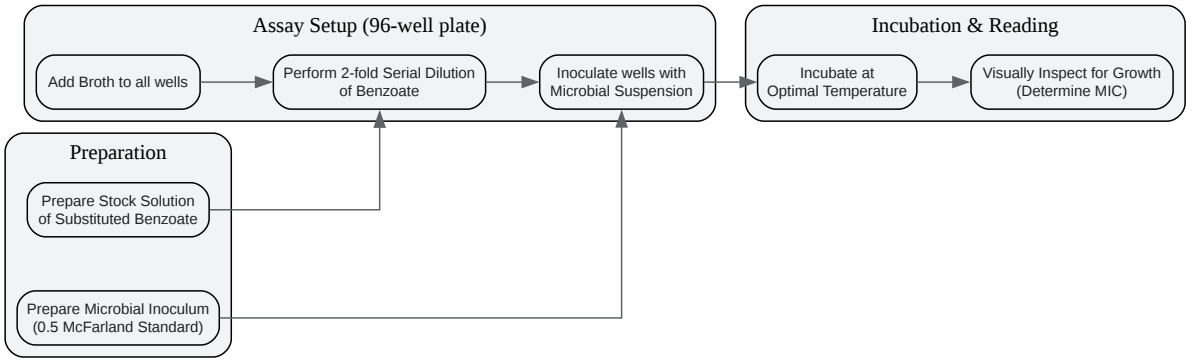
2.4.2. Procedure

- Preparation of Stock Solution: Dissolve the substituted benzoate in a suitable solvent (e.g., DMSO) to create a stock solution of known concentration.
- Inoculum Preparation:
  - Bacteria: From a fresh agar plate, select several colonies and suspend them in sterile saline. Adjust the turbidity to match the 0.5 McFarland standard (approximately 1.5 x 10^8 CFU/mL). Dilute this suspension in MHB to achieve a final inoculum density of approximately 5 x 10^5 CFU/mL in the test wells.
  - Fungi: Prepare a spore suspension and adjust the concentration as per standardized protocols (e.g., CLSI M38-A2 for filamentous fungi).

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- Serial Dilution: Add 100 µL of sterile broth to all wells of a 96-well plate. Add 100 µL of the stock solution of the test compound to the first well. Perform a two-fold serial dilution by transferring 100 µL from the first well to the second, and so on.
- Inoculation: Add 10 µL of the prepared inoculum to each well.
- Controls:
  - Growth Control: Well containing broth and inoculum only.
  - Sterility Control: Well containing broth only.
  - Solvent Control: Well containing broth, inoculum, and the highest concentration of the solvent used.
- Incubation: Incubate the plates at the optimal temperature and duration for the specific microorganism (e.g., 35°C for 24 hours for most bacteria).
- MIC Determination: The MIC is the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

Diagram of Broth Microdilution Workflow



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Caption: Workflow for MIC determination using broth microdilution.

Antifungal Activity: Beyond Food Preservation

The antifungal properties of benzoates are well-documented and are a primary reason for their use as food preservatives[1][6]. The mechanism of action against fungi is similar to that against bacteria, involving the disruption of intracellular pH and metabolic inhibition[7].

Structure-Activity Relationship (SAR) for Antifungal Activity

The antifungal activity of substituted benzoates is influenced by several structural features:

- Acyl and Aromatic Ring Fragments: The nature of the acyl group and the aromatic ring significantly influences antifungal activity[8].
- Lipophilicity: As with antimicrobial activity, increased lipophilicity generally enhances antifungal potency.
- Substituent Position: The position of substituents on the benzene ring can impact activity, with some studies suggesting that ortho-substituted derivatives can be more effective[9].

Quantitative Data: Minimum Inhibitory Concentrations (MIC)

The following table presents MIC values for various substituted benzoates against fungal pathogens.

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Compound	Fungal Strain	MIC (µg/mL)	Reference
Sodium Benzoate	Candida albicans	2500	[5]
2-Octanoylbenzohydroquinone	Candida krusei	2	[10]
2-Octanoylbenzohydroquinone	Rhizopus oryzae	4	[10]

Experimental Protocol: Agar Disk Diffusion Assay

This method provides a qualitative or semi-quantitative assessment of antifungal activity.

3.3.1. Materials

- Substituted benzoate compound
- Sterile Sabouraud Dextrose Agar (SDA) plates
- Fungal culture
- Sterile filter paper disks (6 mm diameter)
- Sterile saline
- Incubator

3.3.2. Procedure

- Inoculum Preparation: Prepare a standardized fungal spore suspension in sterile saline.
- Plate Inoculation: Uniformly spread the fungal inoculum over the surface of the SDA plate using a sterile swab.
- Disk Preparation: Impregnate sterile filter paper disks with a known concentration of the substituted benzoate solution. Allow the solvent to evaporate completely.

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- Disk Application: Place the impregnated disks onto the surface of the inoculated agar plates.
- Controls:
  - Negative Control: A disk impregnated with the solvent used to dissolve the compound.
  - Positive Control: A disk containing a known antifungal agent (e.g., Amphotericin B).
- Incubation: Incubate the plates at an appropriate temperature (e.g., 28°C) for 48-72 hours.
- Measurement: Measure the diameter of the zone of inhibition (the clear area around the disk where fungal growth is inhibited) in millimeters.

Anti-inflammatory Activity: Modulating the Inflammatory Cascade

Several substituted benzoates have demonstrated significant anti-inflammatory properties, suggesting their potential as therapeutic agents for inflammatory diseases[1][11][12].

Mechanism of Anti-inflammatory Action

The anti-inflammatory effects of substituted benzoates are often attributed to their ability to modulate key signaling pathways involved in the inflammatory response, such as the NF-κB and MAPK pathways[13]. Some derivatives have also been shown to inhibit the activity of cyclooxygenase (COX) enzymes, which are responsible for the production of pro-inflammatory prostaglandins[13].

Structure-Activity Relationship (SAR) for Anti-inflammatory Activity

The anti-inflammatory activity of substituted benzoates is highly dependent on their substitution pattern:

- N-Substituents: The nature of the substituent on an amide nitrogen can play a crucial role in determining anti-inflammatory activity[13].

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- Linker Length: The length of an alkyl chain linking the benzoate core to another moiety can influence activity[13].
- Heterocyclic Moieties: The presence of certain heterocyclic rings can significantly enhance anti-inflammatory effects[13].
- Electron-withdrawing Groups: The presence of electron-withdrawing groups such as nitro, chloro, fluoro, and bromo has been shown to increase anti-inflammatory action[1].

Quantitative Data: IC50 Values and In Vivo Efficacy

The following table provides examples of the anti-inflammatory activity of substituted benzoates.

Compound	Assay	Target/Model	IC50 / % Inhibition	Reference
2-Benzoylaminobenzoic acid derivatives	Neutrophil Superoxide Generation	Human Neutrophils	IC50: 0.17 - 0.65 µM	[11]
N-substituted 2-hydroxymethylbenzamides	Carrageenan-induced Paw Edema	Rats	25.3 - 52.1% inhibition	[13]
2-((3-(chloromethyl)benzoyl)oxy)benzoic acid	NF-κB expression	BALB/C Mice	Superior suppression to ASA	[13]

Experimental Protocol: Carrageenan-Induced Paw Edema in Rats

This in vivo assay is a classic model for evaluating the anti-inflammatory activity of novel compounds.

4.4.1. Materials

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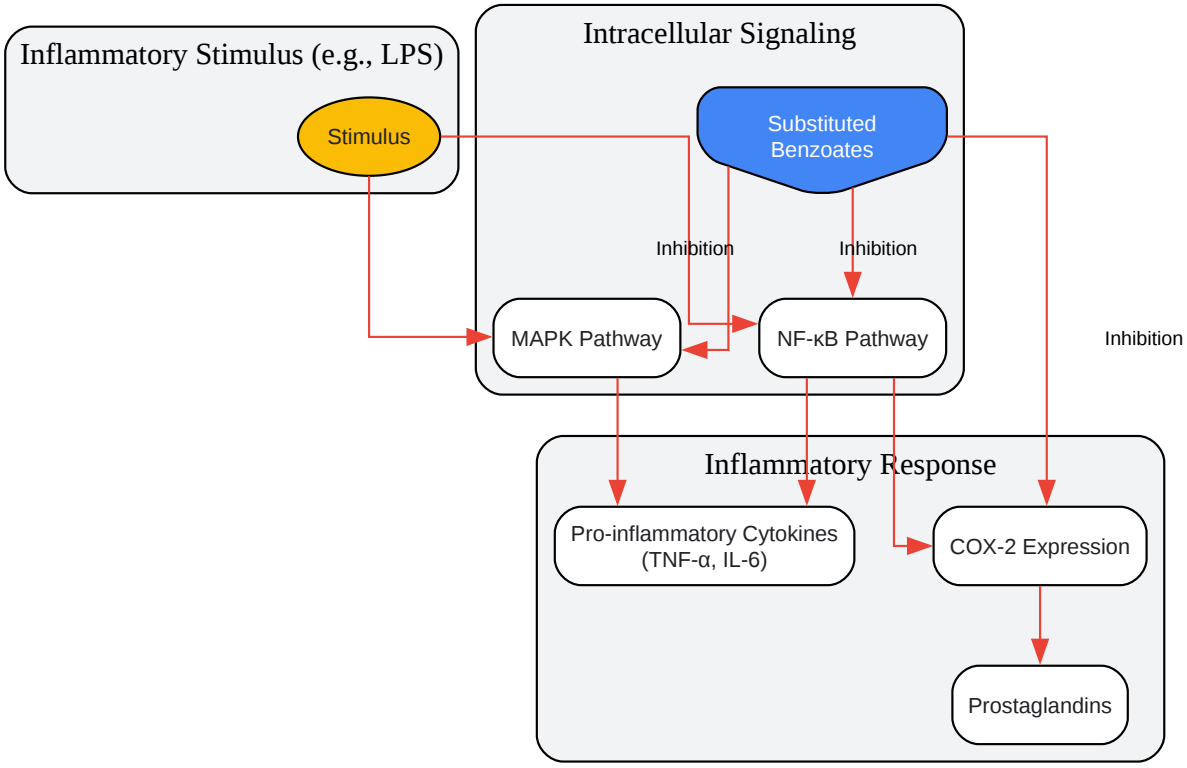
- Substituted benzoate compound
- Carrageenan solution (1% w/v in sterile saline)
- Male Wistar rats (150-200 g)
- Pletysmometer or digital calipers
- Vehicle (e.g., 0.5% carboxymethyl cellulose)

4.4.2. Procedure

- Animal Acclimatization: Acclimatize the rats to the laboratory conditions for at least one week before the experiment.
- Grouping: Divide the rats into groups (n=6 per group):
  - Control Group: Receives the vehicle only.
  - Standard Group: Receives a known anti-inflammatory drug (e.g., Indomethacin).
  - Test Groups: Receive different doses of the substituted benzoate.
- Compound Administration: Administer the test compounds and the standard drug orally or intraperitoneally.
- Induction of Inflammation: After a set period (e.g., 1 hour), inject 0.1 mL of carrageenan solution into the sub-plantar region of the right hind paw of each rat.
- Paw Volume Measurement: Measure the paw volume using a pletysmometer at 0, 1, 2, 3, and 4 hours after the carrageenan injection.
- Calculation: Calculate the percentage inhibition of edema for each group compared to the control group.

Diagram of Anti-inflammatory Signaling Pathways

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Caption: Inhibition of inflammatory pathways by substituted benzoates.

Antioxidant Activity: Scavenging Free Radicals

Many substituted benzoates exhibit potent antioxidant activity, which is the ability to neutralize harmful free radicals and reactive oxygen species (ROS). This activity is crucial in preventing oxidative stress-related cellular damage.

Mechanism of Antioxidant Action

The antioxidant mechanism of substituted benzoates is primarily attributed to their ability to donate a hydrogen atom or an electron to free radicals, thereby stabilizing them. The efficiency of this process is highly dependent on the nature and position of substituents on the aromatic ring.

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Structure-Activity Relationship (SAR) for Antioxidant Activity

The antioxidant capacity of substituted benzoates is strongly correlated with their chemical structure:

- Hydroxyl Groups: The number and position of hydroxyl (-OH) groups are the most critical factors. An increase in the number of hydroxyl groups generally leads to a significant increase in antioxidant activity.
- Methoxy Groups: Methoxy ($-OCH_3$) groups can also contribute to antioxidant activity, although generally to a lesser extent than hydroxyl groups.
- Positional Effects: The relative positions of the substituents are important. For example, ortho and para di-substituted phenols are often more potent antioxidants than meta di-substituted ones.

Quantitative Data: IC50 Values in Antioxidant Assays

The following table summarizes the half-maximal inhibitory concentration (IC50) values for several substituted benzoates in the DPPH radical scavenging assay. A lower IC50 value indicates greater antioxidant activity.

Compound	DPPH IC50 (µM)	Reference
Gallic Acid	2.42	[9]
Protocatechuic Acid	10.4	[9]
Gentisic Acid	6.1	[9]
p-Hydroxybenzoic Acid	Significantly weaker activity	[9]

Experimental Protocol: DPPH Radical Scavenging Assay

This is a common and straightforward method for evaluating the antioxidant capacity of compounds.

5.4.1. Materials

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- Substituted benzoate compound
- 2,2-diphenyl-1-picrylhydrazyl (DPPH)
- Methanol
- 96-well microtiter plate
- Microplate reader

5.4.2. Procedure

- Preparation of DPPH Solution: Prepare a 0.1 mM solution of DPPH in methanol.
- Sample Preparation: Prepare a series of dilutions of the substituted benzoate in methanol.
- Reaction Mixture: In a 96-well plate, add a specific volume of the sample solution to a fixed volume of the DPPH solution.
- Incubation: Incubate the plate in the dark at room temperature for 30 minutes.
- Measurement: Measure the absorbance at 517 nm using a microplate reader.
- Calculation: Calculate the percentage of DPPH radical scavenging activity using the following formula: % Scavenging = [(Absorbance of control - Absorbance of sample) / Absorbance of control] x 100
- IC50 Determination: Plot the percentage of scavenging activity against the concentration of the compound to determine the IC50 value.

Anticancer Activity: A Promising Frontier

A growing body of evidence suggests that substituted benzoates possess significant anticancer properties, with various derivatives demonstrating cytotoxicity against a range of cancer cell lines[14][15][16].

Mechanism of Anticancer Action

The anticancer mechanisms of substituted benzoates are diverse and can include:

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- Induction of Apoptosis: Many derivatives have been shown to induce programmed cell death in cancer cells[14][15].
- Cell Cycle Arrest: Some compounds can halt the cell cycle at specific checkpoints, preventing cancer cell proliferation[14].
- Inhibition of Key Enzymes: Substituted benzoates can inhibit the activity of enzymes that are crucial for cancer cell survival and growth, such as tyrosine kinases[14].
- Modulation of Signaling Pathways: They can interfere with signaling pathways that are often dysregulated in cancer, such as the STAT3 pathway[17].

Structure-Activity Relationship (SAR) for Anticancer Activity

The anticancer activity of substituted benzoates is highly dependent on the specific substitutions:

- Heterocyclic Fusions: The fusion of heterocyclic rings to the benzoate core can significantly enhance anticancer potency[16].
- Substituents on Fused Rings: The nature and position of substituents on these fused rings can further modulate activity[18].
- Specific Functional Groups: The presence of groups like thiocyanate or sulfonamide can impart potent anticancer activity[14].

Quantitative Data: IC50 Values against Cancer Cell Lines

The following table provides examples of the anticancer activity of substituted benzoates and related compounds.

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Compound/Derivative	Cancer Cell Line	IC50 (μM)	Reference
Benzo[g]quinoxaline derivative 3	MCF-7 (Breast)	2.89	[15]
Substituted thiocyanate benzoic acid derivatives 8 & 9	MCF-7 (Breast)	100	[14]
2-Oxo-2-phenylethyl-4-(2-oxo-2-phenylethoxy) benzoate	Various	Significant inhibition (52.2-91.2%)	[14]
Methyl 4-(5-amino-3-(methylthio)-1H-1,2,4-triazol-1-yl) benzoate derivative 14	MCF-7 (Breast)	15.6	[14]

Experimental Protocol: MTT Assay for Cytotoxicity

The MTT assay is a colorimetric assay for assessing cell metabolic activity, which is an indicator of cell viability.

6.4.1. Materials

- Substituted benzoate compound
- Cancer cell line
- Complete cell culture medium
- 96-well cell culture plates
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Dimethyl sulfoxide (DMSO)

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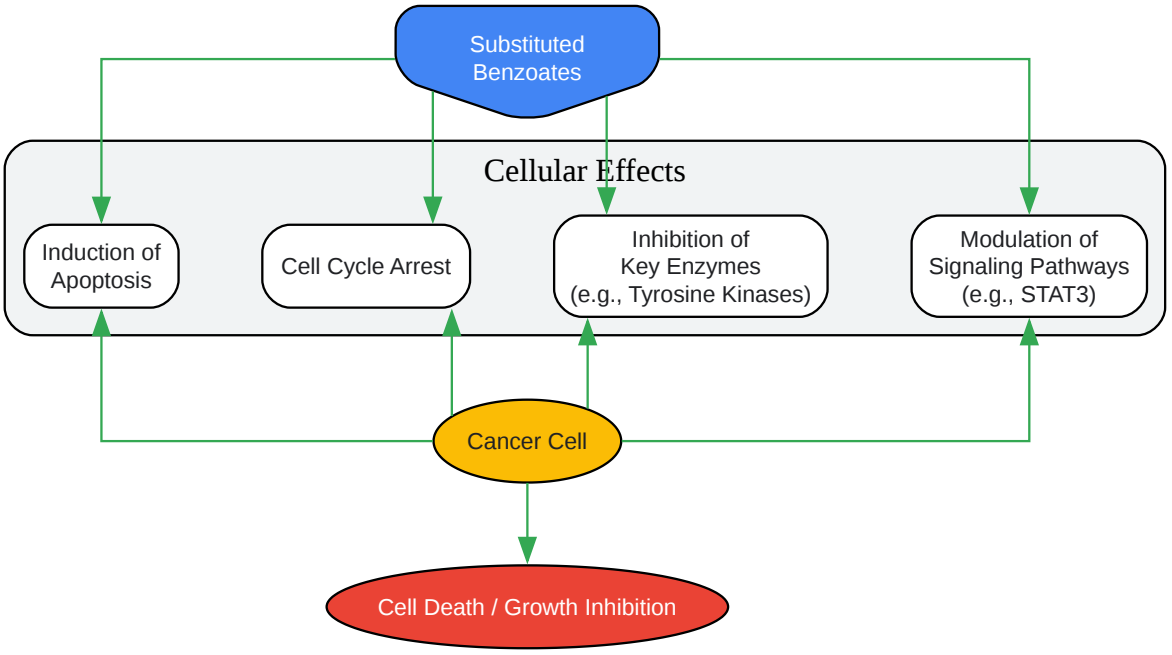
- CO_2 incubator
- Microplate reader

6.4.2. Procedure

- Cell Seeding: Seed cancer cells in a 96-well plate at an appropriate density and incubate for 24 hours to allow for cell attachment.
- Compound Treatment: Treat the cells with various concentrations of the substituted benzoate and incubate for a specified period (e.g., 48 or 72 hours).
- MTT Addition: Add 20 µL of MTT solution to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- IC50 Calculation: Calculate the percentage of cell viability relative to the control (untreated) cells and determine the IC50 value, which is the concentration of the compound that inhibits 50% of cell growth.

Diagram of Anticancer Mechanisms of Substituted Benzoates

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Caption: Diverse anticancer mechanisms of substituted benzoates.

Conclusion and Future Perspectives

Substituted benzoates represent a highly versatile and promising class of compounds with a wide array of biological activities. The ability to readily modify their chemical structure allows for the optimization of their therapeutic properties, making them attractive candidates for drug discovery and development. This technical guide has provided a comprehensive overview of their antimicrobial, antifungal, anti-inflammatory, antioxidant, and anticancer potential, supported by detailed experimental protocols and an analysis of their structure-activity relationships.

Future research in this field should continue to focus on the rational design of novel substituted benzoates with enhanced potency and selectivity for specific biological targets. A deeper understanding of their molecular mechanisms of action will be crucial for the development of next-generation therapeutics. Furthermore, the exploration of synergistic combinations of substituted benzoates with existing drugs could open up new avenues for treating a variety of

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diseases. The continued investigation of this remarkable class of compounds holds great promise for the future of medicine.

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